

An In-depth Technical Guide to Nitroxoline-D4: Chemical Structure and Properties

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Compound of Interest

Compound Name: Nitroxoline-D4

Cat. No.: B12427674

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This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of the deuterated nitroxoline analogue, **Nitroxoline-D4**. This document is intended for researchers, scientists, and professionals in the field of drug development and life sciences who are interested in the application of stable isotope-labeled compounds.

Chemical Identity and Structure

Nitroxoline-D4 is the deuterium-labeled version of Nitroxoline, an established antibiotic. The incorporation of deuterium, a stable isotope of hydrogen, makes it a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis.

Synonyms: 8-Hydroxy-5-nitroquinoline-D4, 5-Nitro-8-quinolinol-D4

There appears to be some variability in the degree of deuteration in commercially available **Nitroxoline-D4**. Different suppliers report different molecular formulas, suggesting that the number and position of deuterium atoms on the quinoline ring may vary. The two commonly cited molecular formulas are C₉H₃D₃N₂O₃ and C₉H₂D₄N₂O₃. Researchers should consult the certificate of analysis from their specific supplier for the exact isotopic enrichment and deuteration pattern.

For the purpose of this guide, we will consider the structure with four deuterium atoms, as this is frequently cited.

Chemical Structure of **Nitroxoline-D4** (Illustrative)

Image of the chemical structure of Nitroxoline with D atoms on the quinoline ring would be placed here.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Nitroxoline-D4** are not readily available in the public domain. However, the properties of the parent compound, Nitroxoline, are well-documented and provide a strong basis for understanding the expected characteristics of its deuterated analogue. Deuteration can subtly influence physicochemical properties such as melting point, boiling point, and solubility.^[1]

Table 1: Physicochemical Properties of Nitroxoline (Parent Compound)

Property	Value	Source
CAS Number	4008-48-4	[2]
Molecular Formula	C9H6N2O3	[3]
Molecular Weight	190.16 g/mol	[3]
Appearance	Solid	[3]
Melting Point	180 °C	[3]
Solubility	>28.5 µg/mL (at pH 7.4)	[3]
logP	1.99	[3]

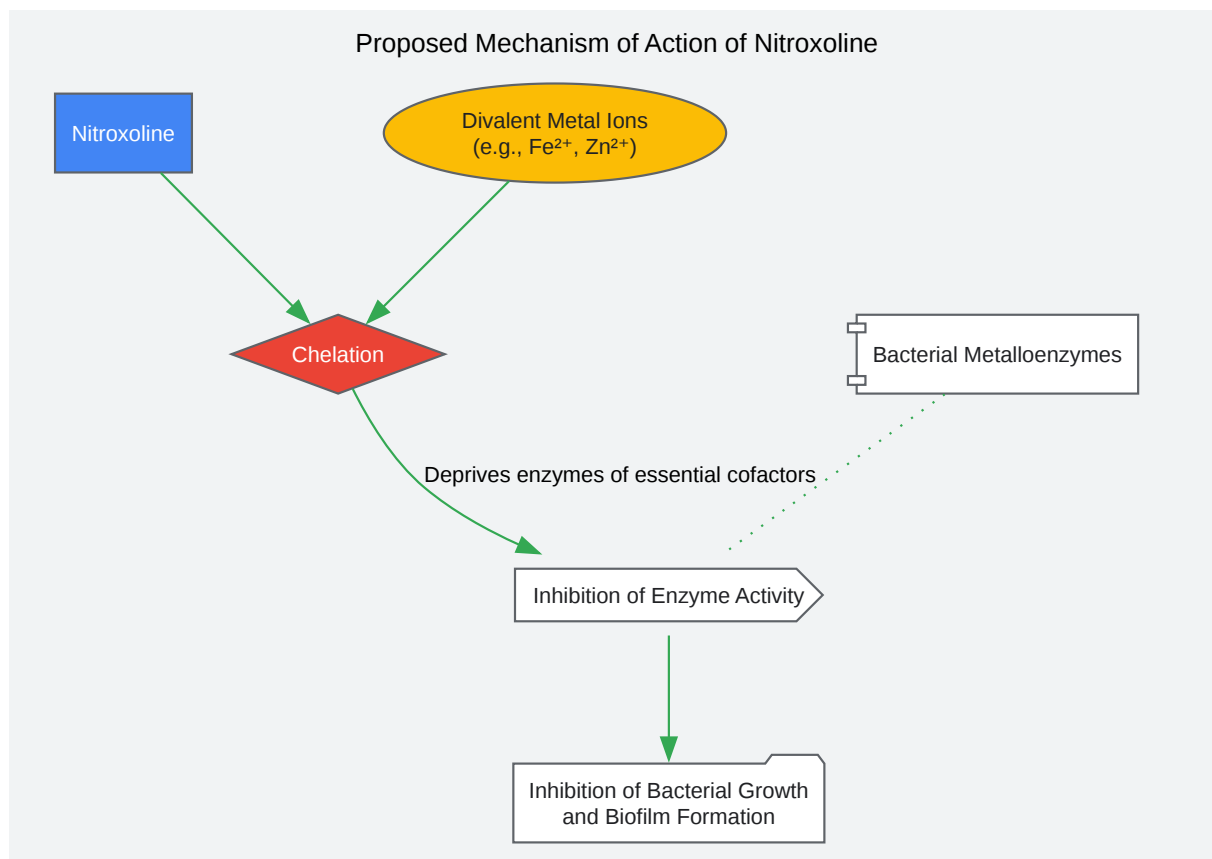
Mechanism of Action

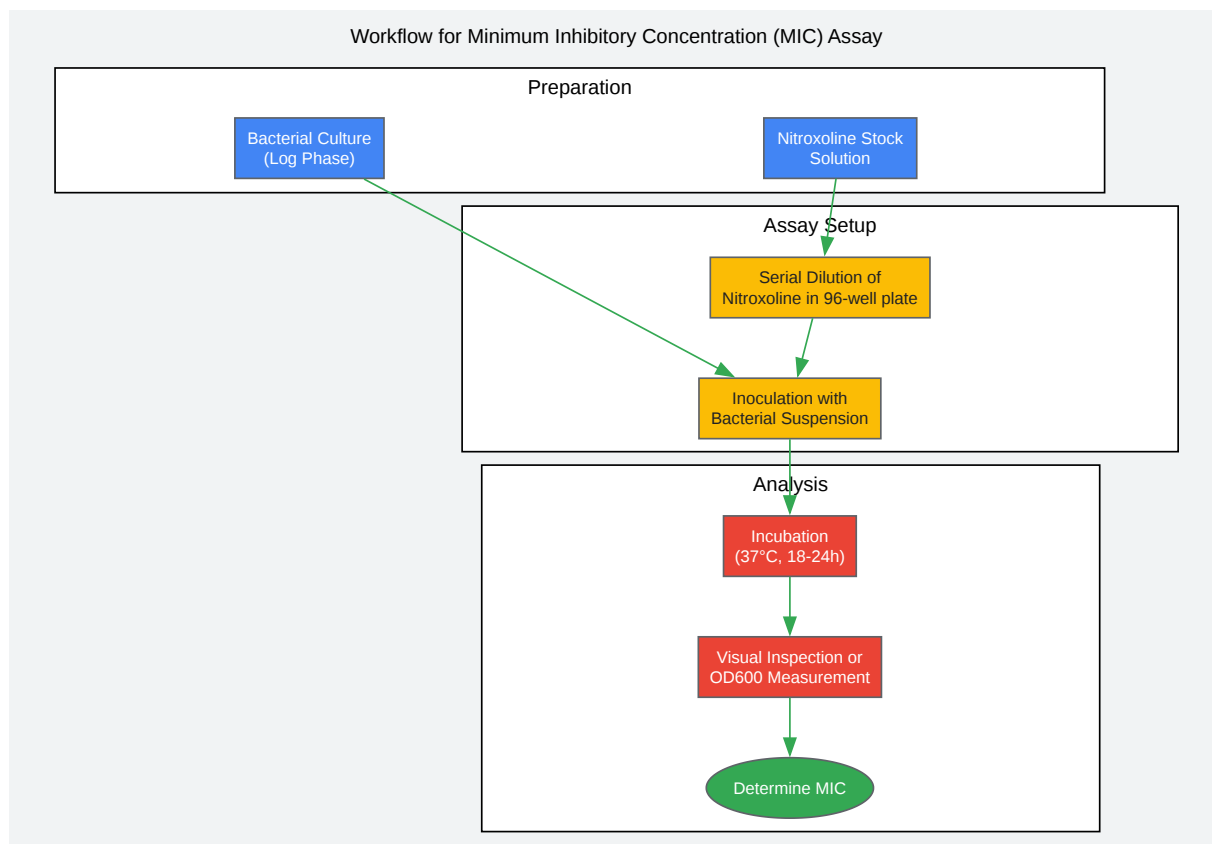
The biological activity of **Nitroxoline-D4** is expected to be identical to that of Nitroxoline. The primary mechanism of action of Nitroxoline is through the chelation of divalent metal ions, particularly Fe²⁺ and Zn²⁺.^[4] These metal ions are essential cofactors for a variety of bacterial enzymes. By sequestering these ions, Nitroxoline disrupts critical cellular processes in bacteria, leading to an antimicrobial effect.^[5]

This metal-chelating property is also believed to be the basis for its anticancer activity.

Nitroxoline has been shown to inhibit tumor growth and angiogenesis, potentially by interfering with metal-dependent enzymes involved in these processes.[6]

Below is a diagram illustrating the proposed mechanism of action of Nitroxoline.





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References

- 1. scbt.com [scbt.com]
- 2. Nitroxoline-d4 - Acanthus Research [acanthusresearch.com]
- 3. Nitroxoline | C₉H₆N₂O₃ | CID 19910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. glpbio.com [glpbio.com]

- 5. Novel nitroxoline derivative combating resistant bacterial infections through outer membrane disruption and competitive NDM-1 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Discovery and Validation of Nitroxoline as a Novel STAT3 Inhibitor in Drug-resistant Urothelial Bladder Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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